

early experiments and isolation of berkelium-243

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Compound of Interest

Compound Name: *Berkelium*

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An In-depth Technical Guide to the Early Experiments and Isolation of **Berkelium-243**

Introduction

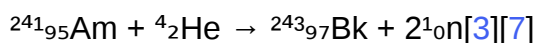
Berkelium (Bk), a synthetic transuranic element with atomic number 97, was first intentionally synthesized and identified in December 1949 by a team of scientists at the University of California, Berkeley.[1][2][3][4] The discovery was made by Glenn T. Seaborg, Stanley G. Thompson, Albert Ghiorso, and Kenneth Street, Jr., who produced the isotope **Berkelium-243**. [2][3] This event marked the discovery of the fifth transuranic element.[1] The element was named after the city of Berkeley, California, where the discovery took place.[2][5] This guide provides a detailed overview of the pioneering experiments that led to the synthesis and isolation of **Berkelium-243**, tailored for researchers and scientists in relevant fields.

Synthesis of Berkelium-243

The production of **Berkelium-243** was achieved by bombarding a target of Americium-241 with alpha particles (helium nuclei) using the 60-inch cyclotron at the University of California, Berkeley.[1][4][5][6] This nuclear reaction resulted in the formation of the **Berkelium-243** isotope and the release of two free neutrons.[2][7]

Nuclear Reaction

The nuclear equation for the synthesis of **Berkelium-243** is as follows:



Experimental Protocol

The experimental setup involved the bombardment of a small quantity of Americium-241 with high-energy alpha particles. The key parameters of this process are summarized in the table below.

Parameter	Value
Target Material	Americium-241 (Am-241)
Target Mass	Approximately 7 milligrams[4]
Projectile	Alpha Particles (Helium Nuclei)
Accelerator	60-inch Cyclotron[4][5]
Alpha Particle Energy	30 to 35 MeV[8]
Bombardment Duration	Approximately 6 hours[8]

Isolation and Chemical Separation

The isolation of the newly synthesized **Berkelium**-243 from the unreacted Americium-241 and other fission products presented a significant challenge due to the minuscule amount of **Berkelium** produced.[8] The separation process relied on a combination of precipitation and ion-exchange chromatography.[4][8]

Experimental Protocol

- **Dissolution:** The americium target was first dissolved in acid following the bombardment.[5][9]
- **Precipitation:** Early separation steps involved precipitation methods to reduce the bulk of the unreacted americium.[8] Unoxidized americium was precipitated as americium(III) fluoride.[8]
- **Ion-Exchange Chromatography:** The final separation and identification were achieved using ion-exchange chromatography at an elevated temperature.[4][10] A citric acid/ammonium buffer solution was used as the eluent in a weakly acidic medium (pH \approx 3.5).[10] The

chemical separation process was designed based on the anticipated trivalent (+3) and tetravalent (+4) oxidation states of **berkelium**.^[8]

Detection and Identification

The amount of **Berkelium-243** produced was so small that it was not visible to the naked eye.^[9] Initial attempts to detect the new element by its alpha-particle emissions were unsuccessful.^[10] The identification of **Berkelium-243** was ultimately confirmed through the detection of its characteristic X-rays and conversion electrons.^[10]

Properties and Decay of Berkelium-243

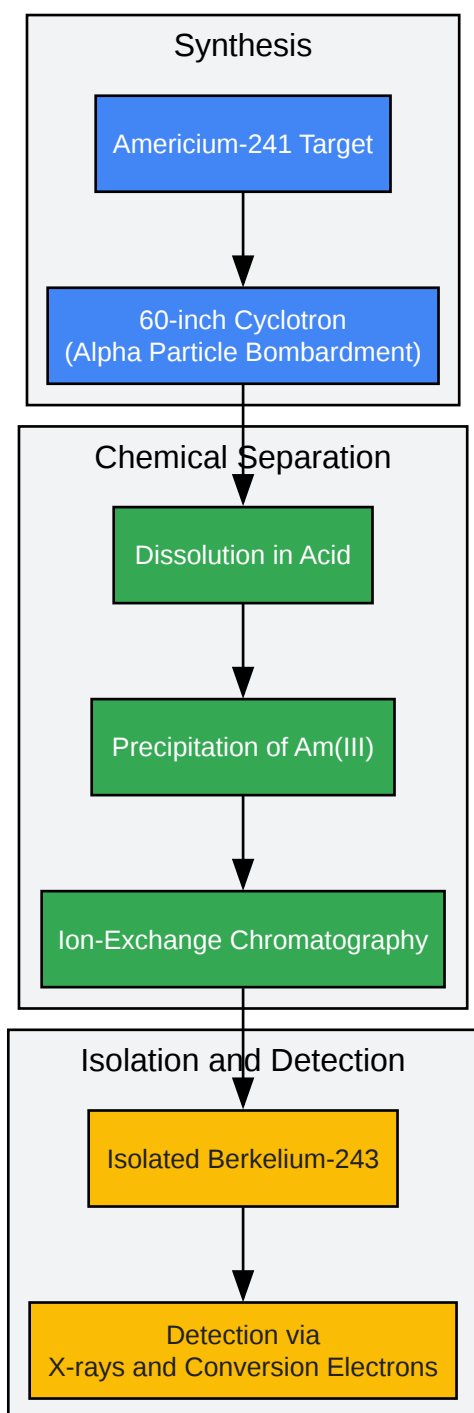
Berkelium-243 is a radioactive isotope with a relatively short half-life. Its primary mode of decay is through electron capture, with a small percentage undergoing alpha decay.^{[8][11]}

Quantitative Data for Berkelium-243

Property	Value
Half-Life	4.5 hours ^{[9][11]}
Decay Modes	
Electron Capture (to ²⁴³ Cm)	~99.85% ^[11]
Alpha Decay (to ²³⁹ Am)	~0.15% ^[11]
Decay Energies	
Electron Capture	1.508 MeV ^[11]
Alpha Particle (max energy)	6.72 MeV (30% abundance) ^[8]
Alpha Particle	6.55 MeV (53% abundance) ^[8]
Alpha Particle	6.20 MeV (17% abundance) ^[8]

Visualizations

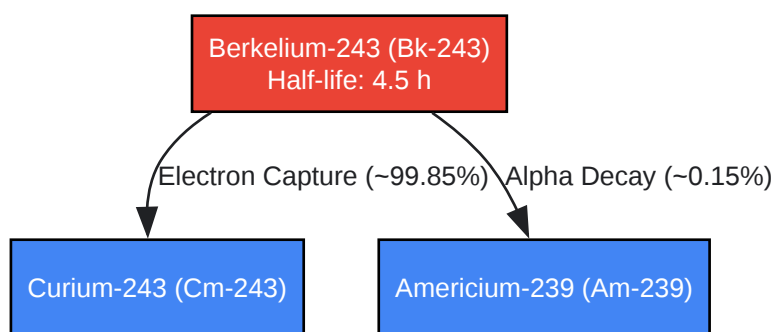
Experimental Workflow for Berkelium-243 Synthesis and Isolation



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Caption: Workflow for the synthesis and isolation of **Berkelium-243**.

Decay Pathway of Berkelium-243



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Caption: Decay pathway of the **Berkelium-243** isotope.

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